

physical and chemical properties of cyclohepta-2,4,6-triene-1-carboxylic acid

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Compound of Interest

Cyclohepta-2,4,6-triene-1carboxylic Acid

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An In-depth Technical Guide to Cyclohepta-2,4,6-triene-1-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **cyclohepta-2,4,6-triene-1-carboxylic acid** (CAS No. 4440-40-8), a fascinating molecule with a unique seven-membered ring structure. This document details its synthesis, reactivity, and spectroscopic characteristics, presenting quantitative data in accessible formats and outlining relevant experimental methodologies.

Physical and Chemical Properties

The fundamental physical and chemical properties of **cyclohepta-2,4,6-triene-1-carboxylic acid** are summarized below. These properties are crucial for its handling, characterization, and application in various research and development contexts.

Table 1: Physical Properties



Property	Value	Source
Melting Point	20-24 °C, 71-72 °C	[1][2]
Boiling Point	282.4±9.0 °C at 760 mmHg; 103-105 °C at 0.4 Torr	[2][3]
Density	1.2±0.1 g/cm³	[3]
Flash Point	127.5±13.4 °C	[3]
рКа	3.56±0.20 (Predicted)	[2]
Physical Form	Liquid	[1]

Table 2: Computed and Molecular Properties

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₂	[3][4]
Molecular Weight	136.15 g/mol	[5][6]
Exact Mass	136.052429 Da	[3][6]
XLogP3	1.9	[4][6]
Hydrogen Bond Donor Count	1	[4][6]
Hydrogen Bond Acceptor Count	2	[4][6]
Rotatable Bond Count	1	[4]
Topological Polar Surface Area	37.3 Ų	[6]
Complexity	195	[4]
InChI Key	MMJMJYGSJNZKBB- UHFFFAOYSA-N	[1][5]
Canonical SMILES	C1=CC=CC(C=C1)C(=O)O	[4][6]



Synthesis and Experimental Protocols

The synthesis of **cyclohepta-2,4,6-triene-1-carboxylic acid** can be achieved through several routes, primarily involving the carboxylation of cycloheptatriene or the hydrolysis of its ester or nitrile derivatives.[5]

2.1. Carboxylation of Cycloheptatriene

A common method for synthesizing **cyclohepta-2,4,6-triene-1-carboxylic acid** is the direct carboxylation of cycloheptatriene.[5]

- Experimental Protocol:
 - Cycloheptatriene is treated with a strong base, such as sodium hydride, to deprotonate the molecule and form a carboxylate anion.[5]
 - This is followed by the introduction of carbon dioxide, which reacts with the anion.[5]
 - Subsequent protonation yields the final carboxylic acid product.[5]

2.2. Hydrolysis of Precursors

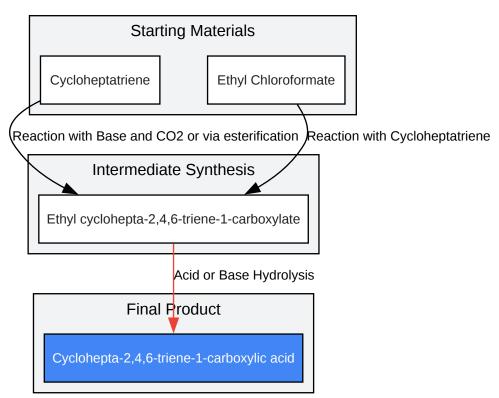
Synthesis often proceeds through more stable and easily purified intermediates like esters and nitriles.[5] These precursors are then hydrolyzed to the carboxylic acid.

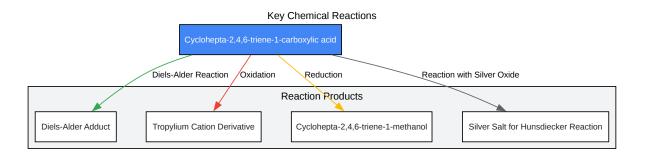
- Experimental Protocol (from Ethyl Ester):
 - Ethyl cyclohepta-2,4,6-triene-1-carboxylate is subjected to hydrolysis, typically using aqueous acid (e.g., HCl or H₂SO₄).[7]
 - The reaction mixture is heated to drive the reaction to completion.
 - The resulting carboxylic acid is then isolated and purified.

The following diagram illustrates a general workflow for the synthesis of **cyclohepta-2,4,6-triene-1-carboxylic acid**.



Synthesis Workflow





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